

An In-depth Technical Guide to the Solubility of Cyclohexyl Cinnamate

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Compound of Interest

Compound Name: *Cyclohexyl cinnamate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **cyclohexyl cinnamate**, a compound of interest in various industrial and research applications. The information is compiled to assist researchers, scientists, and professionals in drug development in understanding its behavior in different solvent systems.

Introduction to Cyclohexyl Cinnamate

Cyclohexyl cinnamate, with the chemical formula C15H18O2, is the ester of cinnamic acid and cyclohexanol. It is recognized for its fruity, peach, and cherry-like aroma.^[1] While extensively used as a flavoring and fragrance agent, its physicochemical properties, particularly its solubility, are critical for formulation, synthesis, and purification processes in various scientific disciplines.

Quantitative Solubility Data

The solubility of a compound is a fundamental physical property that dictates its application and formulation. The following table summarizes the available quantitative and qualitative solubility data for **cyclohexyl cinnamate** in various solvents. It is important to note that publicly available, peer-reviewed studies on the solubility of **cyclohexyl cinnamate** are limited. The data presented here is a consolidation of information from chemical databases and supplier specifications.

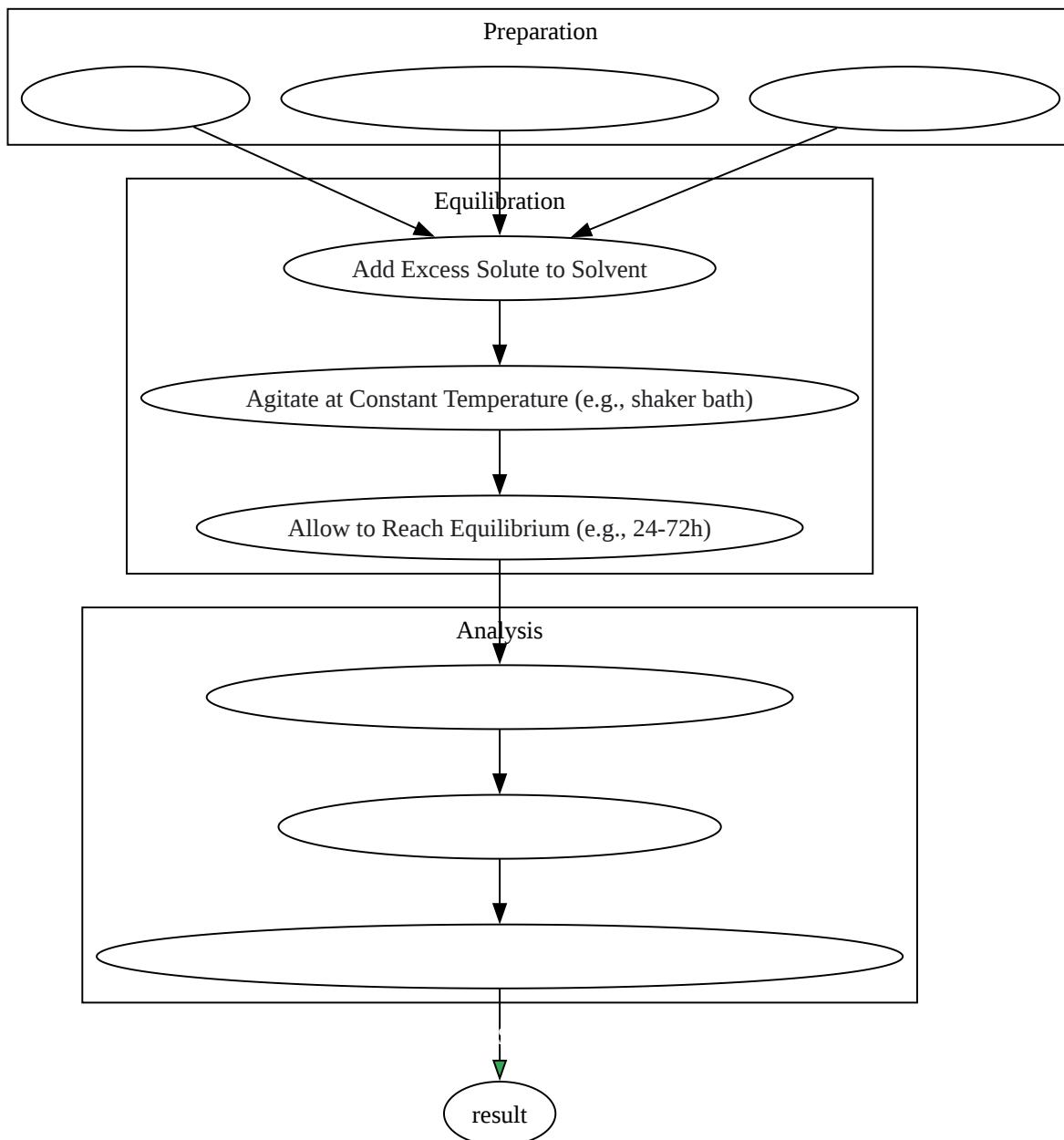
Solvent	Temperature (°C)	Solubility	Data Type	Source
Water	25	3.393 mg/L	Estimated	The Good Scents Company[2]
Water	Not Specified	0.0028 g/L	Predicted	FooDB[3], Human Metabolome Database[4]
Water	Not Specified	Insoluble	Experimental	PubChem[1], Alfa Chemistry[5], Parchem[6], FAO[7][8]
Ethanol	Not Specified	Miscible	Experimental	PubChem[1], FAO[7][8]
Alcohol	Not Specified	Soluble	Experimental	The Good Scents Company[2], Parchem[6]

Note: "Miscible" indicates that the substances are soluble in each other at all proportions. "Soluble" suggests a significant degree of dissolution, though the exact limit is not specified. The predicted and estimated values for water solubility are extremely low, confirming its hydrophobic nature.

Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of **cyclohexyl cinnamate** were not found in the reviewed literature, a generalized methodology based on standard laboratory practices is presented below. This workflow can be adapted for the systematic evaluation of its solubility in various solvents.

A common and reliable method for determining the solubility of a solid in a liquid is the isothermal equilibrium method, followed by quantitative analysis of the saturated solution.



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Caption: General workflow for determining the solubility of a solid compound.

Methodology Details:

- Preparation: A series of sealed vials are prepared. A known volume of the selected solvent is added to each vial. An excess amount of **cyclohexyl cinnamate** is then added to each vial to ensure that a saturated solution is formed.
- Equilibration: The vials are placed in a constant temperature environment, such as an isothermal shaker bath. They are agitated for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: After equilibration, the samples are centrifuged at the same constant temperature to separate the undissolved solid from the saturated supernatant.
- Sampling and Analysis: A precise aliquot of the clear supernatant is carefully removed. The concentration of **cyclohexyl cinnamate** in the aliquot is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or UV-Vis Spectroscopy, after appropriate dilution. The solubility is then expressed in units such as g/L, mg/mL, or mol/L.

Factors Influencing Solubility

The solubility of **cyclohexyl cinnamate** is influenced by several factors inherent to both the solute and the solvent:

- Polarity: **Cyclohexyl cinnamate** is a relatively nonpolar molecule due to the presence of the cyclohexyl and phenyl groups. This explains its very low solubility in polar solvents like water and its high solubility in less polar solvents like ethanol.
- Temperature: While specific data is unavailable, the solubility of solids in liquids generally increases with temperature. This relationship should be experimentally determined for specific solvent systems.

- Solvent Properties: The principle of "like dissolves like" is applicable. Solvents with similar polarity and hydrogen bonding capabilities to **cyclohexyl cinnamate** are expected to be more effective.

Conclusion

This guide summarizes the currently available solubility data for **cyclohexyl cinnamate**. The compound is characterized by its poor aqueous solubility and high solubility in alcohols like ethanol. For applications requiring precise solubility data in other solvents, it is recommended that experimental determinations be carried out using a systematic approach, such as the isothermal equilibrium method outlined above. Further research into the solubility of this compound in a wider range of pharmaceutically and industrially relevant solvents would be a valuable addition to the scientific literature.

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